

# Preliminary Toxicological Profile of 3-Nonanone: A Technical Guide

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## Compound of Interest

Compound Name: 3-Nonanone

Cat. No.: B1329264

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This technical guide provides a comprehensive overview of the preliminary toxicological data for **3-Nonanone** (CAS No. 925-78-0), also known as ethyl hexyl ketone. Due to the limited availability of direct toxicological data for **3-Nonanone**, this report incorporates a read-across approach, leveraging data from structurally similar aliphatic ketones, including 2-Nonanone, 4-Nonanone, 5-Nonanone, and 2-Octanone. This methodology allows for a robust preliminary hazard assessment in the absence of complete substance-specific information. All experimental protocols described are based on internationally recognized OECD guidelines.

## Acute Toxicity

Acute toxicity data are essential for understanding the potential hazards associated with short-term exposure to a substance. The following tables summarize the available acute toxicity data for **3-Nonanone** and its structural analogs.

Table 1: Acute Oral Toxicity Data

Substance	Test Species	Route	LD50	GHS Category	Reference
3-Nonanone (Read-across)					
2-Nonanone	Rat	Oral	3,200 mg/kg	Category 5	[1]
2-Octanone	Rat	Oral	3,089 mg/kg	Category 5	[2][3]
5-Nonanone	Rat	Oral	>2,000 mg/kg (LDLo)	Not Classified	[4]

Table 2: Acute Dermal Toxicity Data

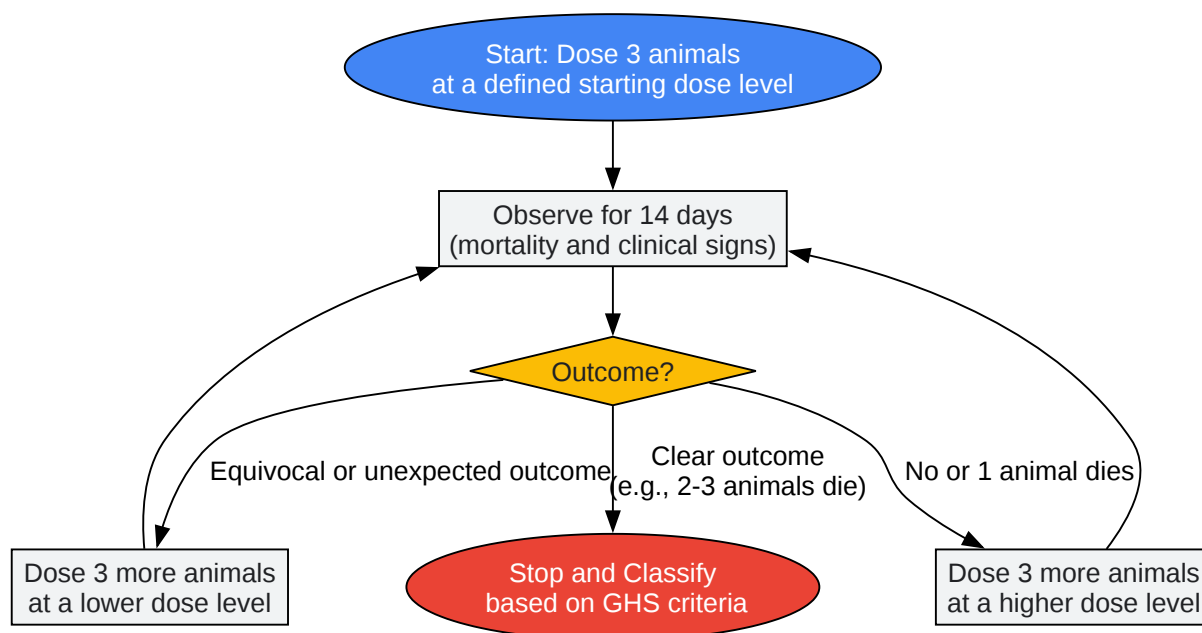
Substance	Test Species	Route	LD50	GHS Category	Reference
3-Nonanone (Read-across)					
2-Nonanone	Rabbit	Dermal	>5,000 mg/kg	Not Classified	[1]
2-Octanone	Rabbit	Dermal	1,337 mg/kg	Category 4	[2][3]

Table 3: Acute Inhalation Toxicity Data

Substance	Test Species	Route	LC50	GHS Category	Reference
3-Nonanone (Read-across)					
2-Octanone	Rat	Inhalation	>2132 ppm (6 hours)	Not Classified	[5]

## Experimental Protocol: Acute Oral Toxicity (OECD 423 - Acute Toxic Class Method)

The acute toxic class method is a stepwise procedure used to estimate the acute oral toxicity of a substance.



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Figure 1: OECD 423 Acute Toxic Class Method Workflow.

## Irritation and Sensitization

### Skin Irritation

A study on a substance identified as "13F-SFA-MONOMER," which is likely **3-Nonanone** based on the context of the providing source, concluded that it is a mild irritant to rabbit skin. A single 4-hour application produced very slight erythema that was reversible.

Table 4: Skin Irritation Data

Substance	Test Species	Result	GHS Category	Reference
3-Nonanone	Rabbit	Mild irritant	Category 3 (implied)	
2-Nonanone	-	Causes skin irritation	Category 2	[6]
2-Octanone	Rabbit	Mild irritant	Category 3	[3][5]

## Eye Irritation

**3-Nonanone** is classified as causing serious eye irritation (H319) according to GHS classifications available in the PubChem database.

Table 5: Eye Irritation Data

Substance	Test Species	Result	GHS Category	Reference
3-Nonanone	-	Causes serious eye irritation	Category 2A	[7]
2-Nonanone	-	Causes serious eye irritation	Category 2A	[6]
2-Octanone	-	Causes serious eye irritation	Category 2A	[3]
4-Nonanone	-	Causes serious eye irritation	Category 2A	[8]

## Skin Sensitization

No direct data on the skin sensitization potential of **3-Nonanone** were found. Data on structural analogs suggest that aliphatic ketones generally have a low sensitization potential.

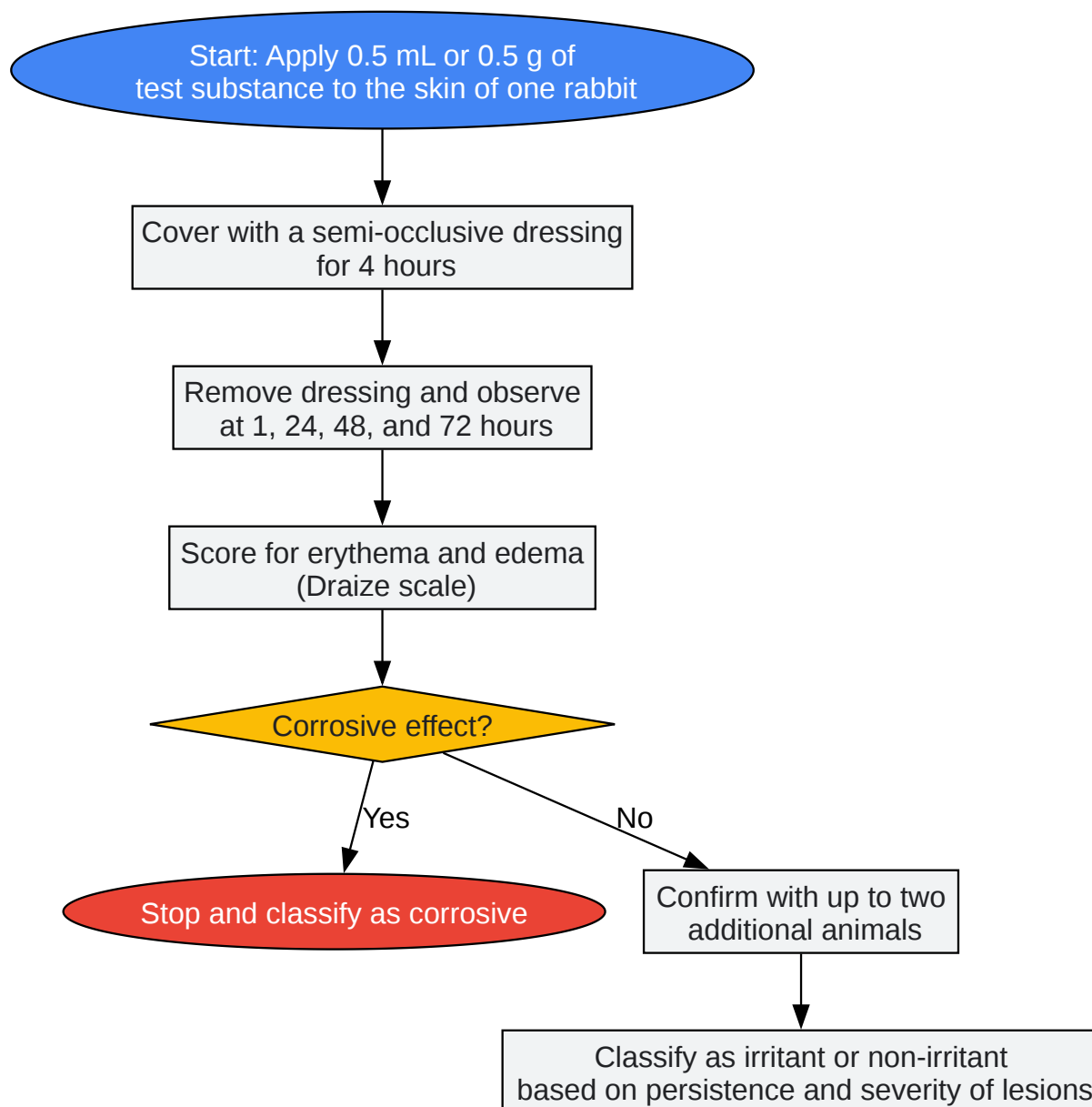
Table 6: Skin Sensitization Data (Read-across)

Substance	Test Species	Test Method	Result	GHS Classification	Reference
2-Octanone	-	-	No sensitizing effects known	Not Classified	<a href="#">[2]</a>

## Experimental Protocols

### Dermal Irritation/Corrosion (Based on OECD Guideline 404)

This test evaluates the potential of a substance to cause irreversible (corrosion) or reversible (irritation) inflammatory changes to the skin.

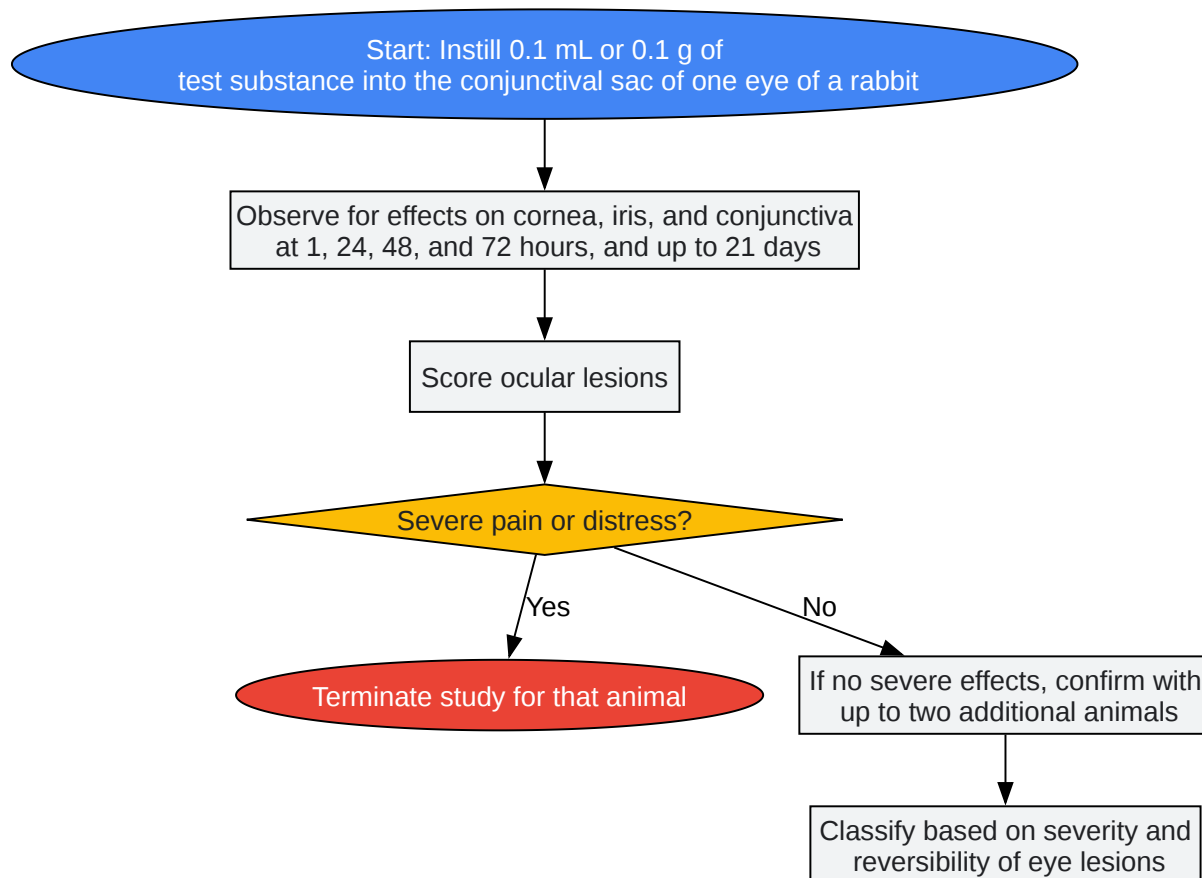


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*Figure 2: OECD 404 Acute Dermal Irritation/Corrosion Test Workflow.*

#### Eye Irritation/Corrosion (Based on OECD Guideline 405)

This test assesses the potential of a substance to produce irritation or corrosion in the eye.



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Figure 3: OECD 405 Acute Eye Irritation/Corrosion Test Workflow.

## Mutagenicity

No direct mutagenicity data for **3-Nonanone** were identified. However, based on data from structurally related ketones, **3-Nonanone** is not expected to be genotoxic.

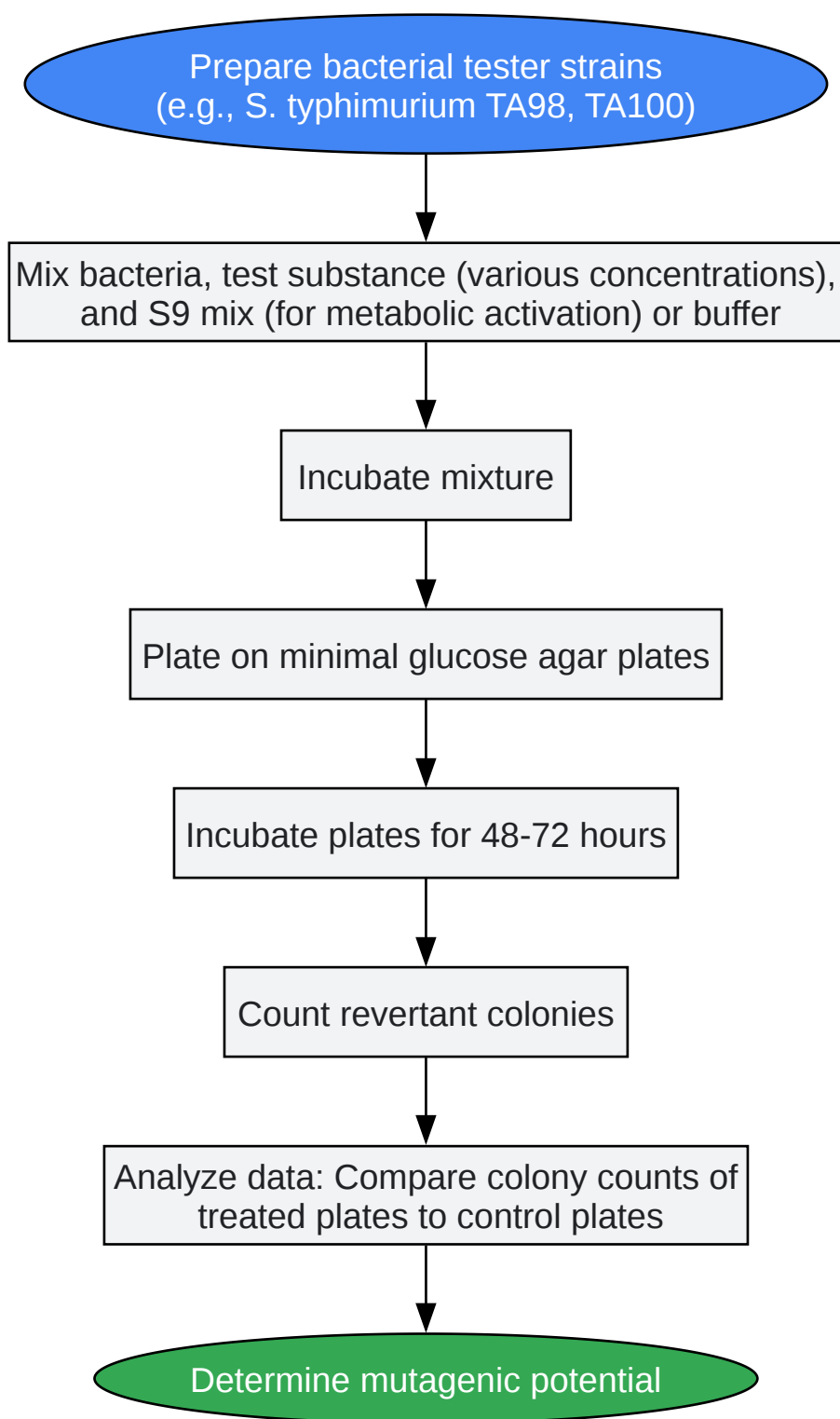
Table 7: Mutagenicity Data (Read-across)

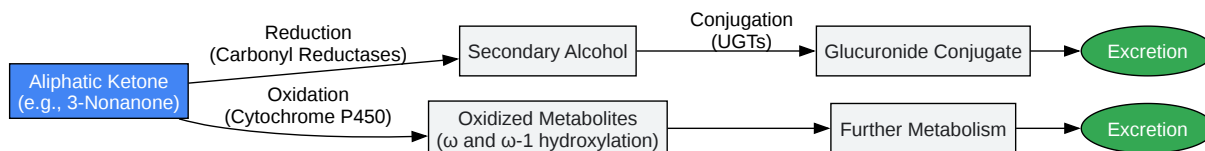
Substance	Test System	Test Type	Result	Reference
2-Heptanone (analog to 2-Octanone)	S. typhimurium & E. coli	Ames Test	Not expected to be genotoxic	<a href="#">[9]</a>
2-Heptanone (analog to 2-Undecanone)	Mammalian cells	In vitro Chromosome Aberration	Non-clastogenic	<a href="#">[10]</a>

## Experimental Protocol: Bacterial Reverse Mutation Test (Ames Test - OECD 471)

The Ames test is a widely used method to assess the mutagenic potential of a chemical by measuring its ability to induce reverse mutations in histidine-dependent strains of *Salmonella typhimurium* and tryptophan-dependent strains of *Escherichia coli*.







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